

Annuloline CAS number and chemical identifiers

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Compound of Interest

Compound Name: Annuloline

Cat. No.: B1237948

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Annuloline: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Annuloline, a naturally occurring oxazole alkaloid, represents a unique chemical scaffold with potential biological significance. This technical guide provides a comprehensive overview of its core chemical and biosynthetic characteristics. While specific experimental data on the bioactivity of **annuloline** remains limited, this document serves as a foundational resource for researchers interested in exploring its therapeutic or agrochemical potential. The guide summarizes its key chemical identifiers, details its known biosynthetic pathway, and discusses the broader context of oxazole alkaloids' biological activities, thereby highlighting opportunities for future research and development.

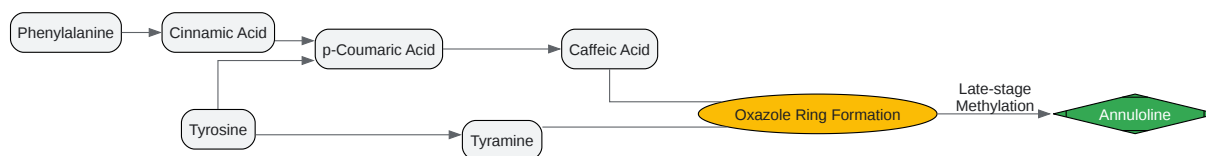
Chemical Identity of Annuloline

Annuloline is a distinct heterocyclic compound characterized by an oxazole ring functionalized with substituted phenyl and ethenyl groups. A thorough understanding of its chemical identity is paramount for any research or drug development endeavor. The following table summarizes the key chemical identifiers for **annuloline**.

Identifier Type	Value	Citation
CAS Number	3988-51-0	[1] [2] [3]
IUPAC Name	2-[(E)-2-(3,4-dimethoxyphenyl)ethenyl]-5-(4-methoxyphenyl)-1,3-oxazole	[3]
Chemical Formula	C20H19NO4	[2]
Molecular Weight	337.37 g/mol	[2]
Canonical SMILES	<chem>COC1=CC=C(C(C=C1)C2=CN=C(C(O2)/C=C/C3=CC(=C(C=C3)OC)OC</chem>	[3]
InChI Key	VGJRJYYLGKAWDE-VZUCSPMQSA-N	[1] [4]
Synonyms	2-[(E)-2-(3,4-Dimethoxyphenyl)ethenyl]-5-(4-methoxyphenyl)oxazole; Oxazole, 2-[(1E)-2-(3,4-dimethoxyphenyl)ethenyl]-5-(4-methoxyphenyl)-	[2] [4]

Biosynthesis of Annuloline

The biosynthetic pathway of **annuloline** has been elucidated, revealing its origins from common amino acid precursors. Phenylalanine and tyrosine are specifically incorporated into the **annuloline** structure. The pathway involves several key intermediates, including tyramine, cinnamic acid, p-coumaric acid, and caffeic acid. A notable feature of this biosynthetic sequence is that methylation occurs at a late stage.



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Fig. 1: Biosynthetic pathway of **Annuloline**.

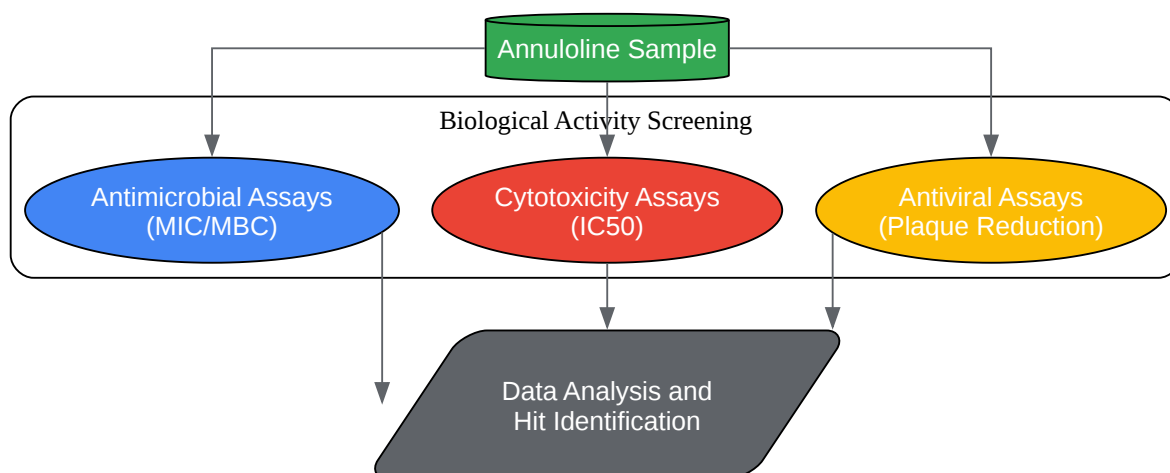
Biological Context and Research Opportunities

While specific experimental studies detailing the biological activities of **annuloline** are not extensively available in the current literature, the broader class of oxazole-containing natural products exhibits a wide range of significant biological effects. These include antibacterial, antifungal, antiviral, antimalarial, and cytotoxic activities. The oxazole moiety is a key structural feature in a number of bioactive compounds, contributing to their stability and ability to interact with biological targets.

The lack of specific quantitative data for **annuloline** presents a clear opportunity for further research. High-throughput screening of **annuloline** against various cell lines and microbial strains could uncover novel biological activities. Furthermore, its unique chemical structure makes it an interesting candidate for synthetic modification to create analogs with potentially enhanced or novel therapeutic properties.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **annuloline** are not currently published. However, researchers can adapt established methodologies for assessing the bioactivities of related oxazole alkaloids. The following outlines a general experimental workflow that could be employed for the initial screening of **annuloline**.



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Fig. 2: General workflow for biological screening.

A. Antimicrobial Assays (Minimum Inhibitory Concentration/Minimum Bactericidal Concentration):

- Prepare a stock solution of **annuloline** in a suitable solvent (e.g., DMSO).
- Perform serial dilutions of the **annuloline** stock solution in a 96-well microtiter plate containing appropriate growth medium.
- Inoculate each well with a standardized suspension of the test microorganism (bacteria or fungi).
- Incubate the plates under appropriate conditions (temperature, time).
- Determine the Minimum Inhibitory Concentration (MIC) as the lowest concentration of **annuloline** that visibly inhibits microbial growth.
- To determine the Minimum Bactericidal Concentration (MBC), subculture the contents of wells showing no growth onto fresh agar plates and incubate. The MBC is the lowest concentration that results in no growth on the subculture plates.

B. Cytotoxicity Assays (IC50 Determination):

- Seed cultured human cancer cell lines (e.g., HeLa, MCF-7) in 96-well plates and allow them to adhere overnight.
- Treat the cells with serial dilutions of **annuloline** for a specified period (e.g., 48 or 72 hours).
- Assess cell viability using a suitable assay, such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or resazurin assay.
- Measure the absorbance or fluorescence and calculate the percentage of cell viability relative to untreated control cells.
- Determine the IC50 value, the concentration of **annuloline** that inhibits cell growth by 50%, by plotting a dose-response curve.

Conclusion

Annuloline remains a molecule of interest with a well-defined chemical structure and biosynthetic pathway. While its specific biological activities are yet to be thoroughly investigated, its classification as an oxazole alkaloid suggests potential for a range of biological effects. This guide provides the foundational chemical and biosynthetic information necessary to stimulate and support future research into this intriguing natural product. The outlined experimental workflows offer a starting point for the systematic evaluation of its therapeutic potential. Further investigation into **annuloline** is warranted and could lead to the discovery of novel lead compounds for drug development.

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